

(S)-3-Hydroxyphenylglycine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-3-Hydroxyphenylglycine

Cat. No.: B1662545

[Get Quote](#)

Technical Guide: (S)-3-Hydroxyphenylglycine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-3-Hydroxyphenylglycine**, a key pharmacological tool in neuroscience research. The document covers its core chemical properties, its mechanism of action as a selective group I metabotropic glutamate receptor agonist, and detailed experimental protocols for its application in in vitro models.

Core Compound Data

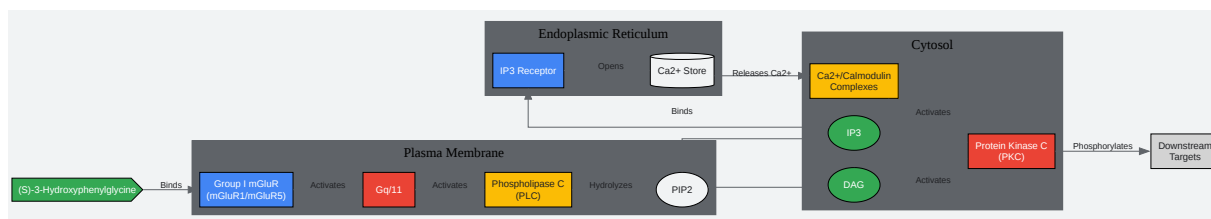
(S)-3-Hydroxyphenylglycine is a non-proteinogenic amino acid analog of glutamate. Its selective agonist activity at group I metabotropic glutamate receptors (mGluRs) makes it an invaluable tool for studying the physiological and pathological roles of these receptors in the central nervous system.

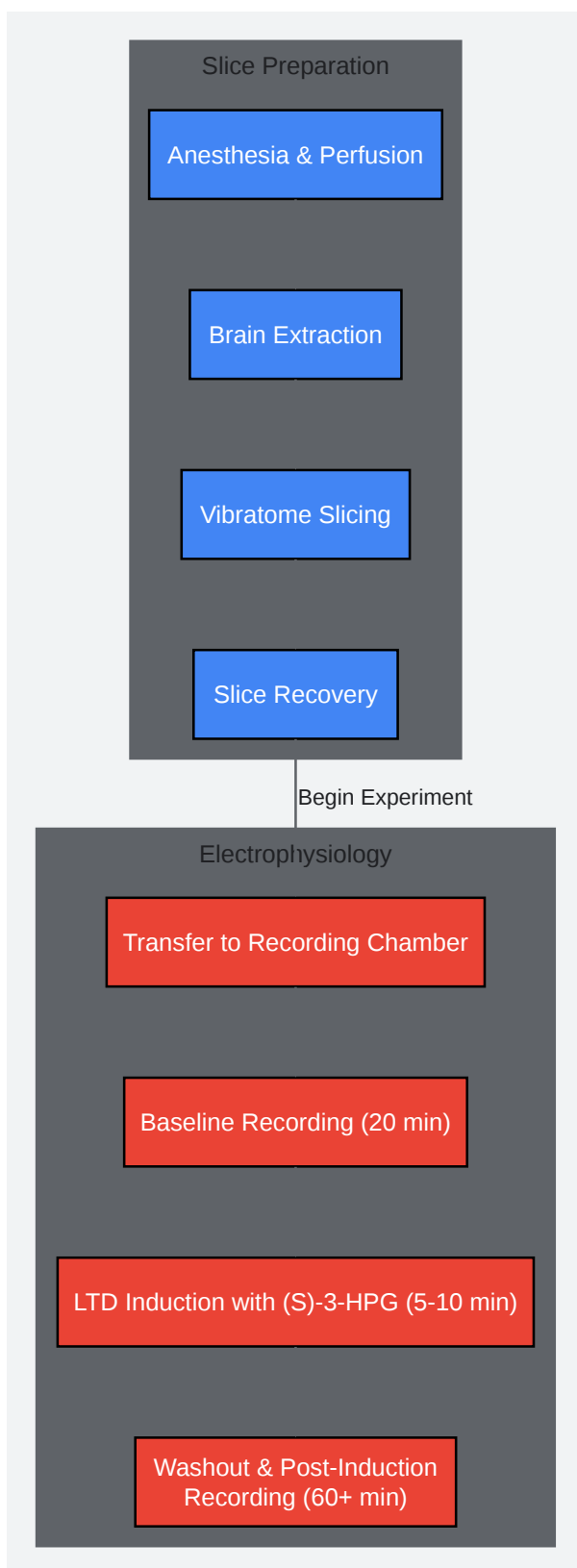
Property	Value	Citations
CAS Number	71301-82-1	[1] [2] [3]
Molecular Weight	167.16 g/mol	[1] [2] [4]
Molecular Formula	C ₈ H ₉ NO ₃	[1] [2] [3]
Synonyms	(S)-3H-PG, (2S)-2-amino-2-(3-hydroxyphenyl)acetic acid	[1] [2]
Purity	≥99% (commercially available)	[2]
Storage Temperature	-20°C	[3]

Mechanism of Action: Group I mGluR Signaling

(S)-3-Hydroxyphenylglycine selectively activates group I metabotropic glutamate receptors, which consist of two subtypes: mGluR1 and mGluR5. These receptors are G-protein coupled receptors (GPCRs) linked to the Gq/11 family of G-proteins.

Upon agonist binding, the activated Gq/11 protein stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm and binds to IP₃ receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺). The elevation of intracellular Ca²⁺ and the presence of DAG cooperatively activate Protein Kinase C (PKC), which in turn phosphorylates a multitude of downstream targets, modulating synaptic plasticity and neuronal excitability.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Group I Metabotropic Glutamate Receptor Agonist (S)-3,5-Dihydroxyphenylglycine Induces a Novel Form of Depotentiation in the CA1 Region of the Hippocampus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. precisionary.com [precisionary.com]
- 3. researchgate.net [researchgate.net]
- 4. Brain Slice Preparation for electrophysiology recording [protocols.io]
- To cite this document: BenchChem. [(S)-3-Hydroxyphenylglycine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662545#s-3-hydroxyphenylglycine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com